

Personal protective equipment for handling (1h-Benzimidazol-2-ylmethoxy)acetic acid

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Compound of Interest

Compound Name: (1h-Benzimidazol-2-ylmethoxy)acetic acid

Cat. No.: B1297309

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Essential Safety and Handling Guide for (1h-Benzimidazol-2-ylmethoxy)acetic acid

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **(1h-Benzimidazol-2-ylmethoxy)acetic acid**, ensuring the well-being of laboratory personnel and the integrity of research.

Personal Protective Equipment (PPE)

When handling **(1h-Benzimidazol-2-ylmethoxy)acetic acid**, it is crucial to use appropriate personal protective equipment to prevent exposure. The compound is known to cause skin and serious eye irritation, and may cause respiratory irritation.^[1] The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Standard
Eye and Face Protection	Chemical safety goggles or face shield	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[2][3]
Skin Protection	Protective gloves and appropriate protective clothing to prevent skin exposure	---
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced[2]	---

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[1]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Use only in a well-ventilated area or outdoors.[1]
- Store in a tightly-closed container in a cool, dry, and well-ventilated place.[1][2]
- Incompatible materials to keep separate include strong oxidizing agents, strong bases, amines, and strong reducing agents.[2]

First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]

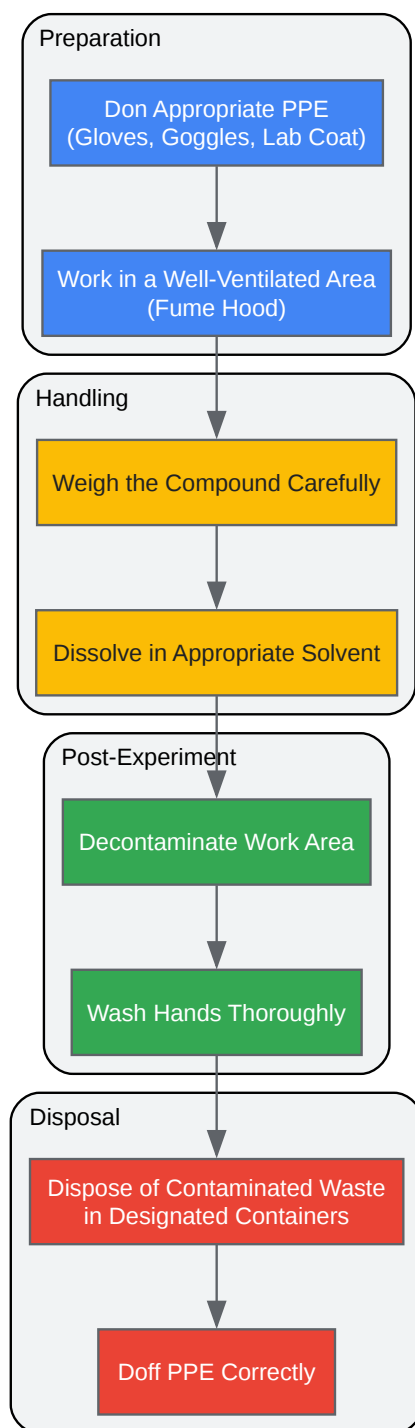
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[4]

Spill and Disposal:

- In case of a spill, prevent it from entering drains. Sweep up and shovel the material into suitable containers for disposal.[2]
- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[1][2]

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **(1h-Benzimidazol-2-ylmethoxy)acetic acid**, from preparation to disposal.



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Caption: Workflow for safe handling of **(1h-Benzimidazol-2-ylmethoxy)acetic acid**.

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